

Unveiling the Many Aliases of Indigo Carmine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Indigo carmine*

Cat. No.: *B1671875*

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A comprehensive overview of the synonyms, alternative names, and chemical identifiers for **Indigo carmine**, a versatile dye used extensively in scientific research and various industries. This guide is tailored for researchers, scientists, and drug development professionals, providing a detailed reference to ensure accurate identification and sourcing of this compound in the scientific literature.

Indigo carmine, a synthetic dye derived from indigo, is a widely utilized compound with a rich history in textiles, food coloring, and advanced scientific applications. Its utility as a pH indicator, redox indicator, and biological stain necessitates a clear understanding of its nomenclature to navigate the vast body of scientific literature. This guide elucidates the various names and identifiers associated with **Indigo carmine**, ensuring clarity and precision in research and development.

A Spectrum of Synonyms and Identifiers

To facilitate unambiguous identification, the numerous synonyms and identifiers for **Indigo carmine** are summarized below. These are crucial for conducting thorough literature reviews and for the accurate reporting of experimental methods.

Chemical and Systematic Names

The formal chemical names for **Indigo carmine** are based on its molecular structure. The most recognized systematic name is the one designated by the International Union of Pure and Applied Chemistry (IUPAC).

Name Type	Name
Preferred IUPAC Name	Disodium [2(2')E]-3,3'-dioxo-1,1',3,3'-tetrahydro[2,2'-biindolylidene]-5,5'-disulfonate[1]
IUPAC Name	disodium;2-(3-hydroxy-5-sulfonato-1H-indol-2-yl)-3-oxoindole-5-sulfonate[2][3]
Other Systematic Names	5,5'-indigodisulfonic acid sodium salt[1][2]
	disodium (E)-3,3'-dioxo-1H,1'H,3H,3'H-[2,2'-biindolylidene]-5,5'-disulfonate
	3,3'-dioxo-2,2'-bisindolyden-5,5'-disulfonic acid disodium salt
	2-(1,3-Dihydro-3-oxo-5-sulfo-2H-indol-2-ylidene)-2,3-dihydro-3-oxo-1H-indole-5-sulfonic acid sodium salt (1:2)
	3,3'-Dioxo-[2,2'-biindoline]-5,5'-disulfonic acid disodium salt
	[Δ2,2'-Biindoline]-5,5'-disulfonic acid, 3,3'-dioxo-, disodium salt
	1H-Indole-5-sulfonic acid, 2-(1,3-dihydro-3-oxo-5-sulfo-2H-indol-2-ylidene)-2,3-dihydro-3-oxo-, disodium salt, (2E)-

Common and Trivial Names

In addition to its formal chemical names, **Indigo carmine** is widely known by several common and trivial names in scientific and commercial contexts.

Name
Indigo Carmine
Indigotine
Indigocarmine
Indigotindisulfonate sodium
Soluble Indigo
Saxon blue
Caustic Blue
Intense Blue
Grape Blue A
Murabba

Regulatory and Commercial Identifiers

For regulatory and commercial purposes, **Indigo carmine** is assigned specific codes and numbers that are essential for its trade and use in food, pharmaceuticals, and cosmetics.

Identifier Type	Identifier
E Number	E132
FD&C Number	FD&C Blue No. 2
CI (Colour Index) Name	C.I. Acid Blue 74
C.I. Food Blue 1	
C.I. 73015	
C.I. 75781	
C.I. Natural Blue 2	
C.I. Pigment Blue 63	
CAS Registry Number	860-22-0
EC Number	212-728-8
UNII	D3741U8K7L

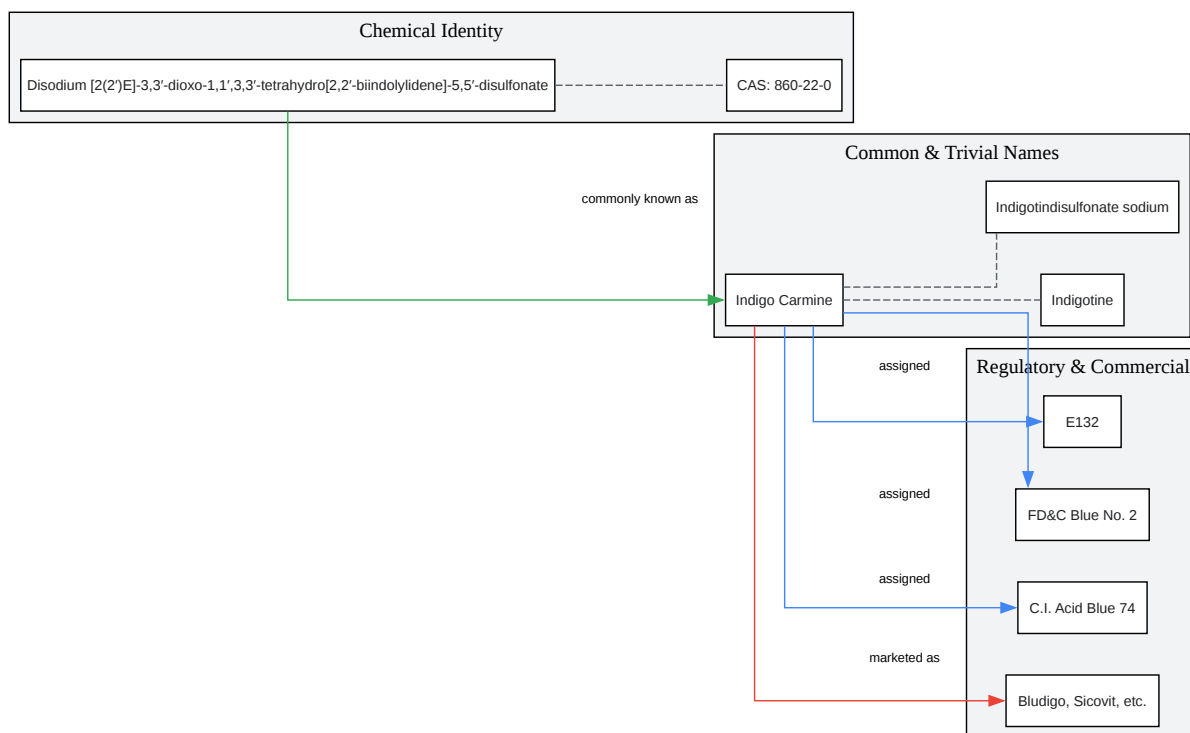
Brand and Trade Names

A variety of brand and trade names are used for commercial preparations of **Indigo carmine**.

Name
Bludigo
Sicovit Indigotin 85
Brilliant Indigo
Amacid Brilliant Blue
Cilefa Blue R
Airedale Blue IN
Acid Blue W
Indocarmine F
Indigotine Lake
Indigotine B
Indigotine I
Indigotine N
Indigotine IA
Indigo Carmine A
Indigo Carmine X

Logical Relationship of Nomenclature

The various names for **Indigo carmine** can be understood through their relationships, as depicted in the following diagram. The core chemical entity, defined by its IUPAC name, is then assigned various identifiers for different regulatory and commercial purposes.



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Nomenclature relationships for **Indigo carmine**.

This guide serves as a foundational reference for the multifaceted nomenclature of **Indigo carmine**. A clear and precise understanding of these terms is paramount for accurate scientific communication, reproducible experimental design, and the effective translation of research

findings into clinical and industrial applications. The subsequent sections of this whitepaper will delve into the quantitative data, experimental protocols, and relevant signaling pathways associated with this important chemical compound.

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References

- 1. Indigo carmine - Wikipedia [en.wikipedia.org]
- 2. macsenlab.com [macsenlab.com]
- 3. Indigo carmine | C₁₆H₈N₂Na₂O₈S₂ | CID 2723854 - PubChem [pubchem.ncbi.nlm.nih.gov]
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